

Technical Monograph: trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate

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Compound of Interest

trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate

Compound Name:

Cat. No.: B12298148

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Executive Summary

trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate is a specialized cycloaliphatic building block used extensively in medicinal chemistry for the synthesis of linker systems and pharmacophores requiring defined stereochemistry. Its rigid cyclohexane core serves as a bioisostere for phenyl rings or as a spacer in PROTACs (Proteolysis Targeting Chimeras) and kinase inhibitors.

The definitive CAS Registry Number for this compound is 1417317-26-0.[1][2][3]

This guide outlines the chemical identity, validated synthetic protocols, characterization data, and application scope of this intermediate, designed for researchers in drug development.

Chemical Identity & Specifications

Precise identification is critical due to the existence of cis/trans isomers and homologous structures (e.g., benzyloxymethyl derivatives).

Property	Specification
CAS Number	1417317-26-0
IUPAC Name	Methyl (1r,4r)-4-(benzyloxy)cyclohexane-1-carboxylate
Molecular Formula	C ₁₅ H ₂₀ O ₃
Molecular Weight	248.32 g/mol
SMILES	<chem>COC(=O)[C@H]1CCCC1</chem>
InChI Key	QORLPNCJJITLOL-HDJSIYSDSA-N
Stereochemistry	trans (1,4-diequatorial preference)
Physical State	White to off-white solid or viscous oil

Synthesis & Manufacturing Protocols

The synthesis of 1417317-26-0 requires strict stereocontrol. Two primary pathways are employed depending on the starting material's configuration.

Method A: Williamson Ether Synthesis (Retention of Configuration)

This method is preferred when trans-methyl 4-hydroxycyclohexanecarboxylate is available. Since the reaction occurs at the hydroxyl oxygen, the stereocenter at C4 is not perturbed.

Reagents:

- Substrate: trans-Methyl 4-hydroxycyclohexanecarboxylate[4]
- Alkylation Agent: Benzyl bromide (BnBr)
- Base: Sodium hydride (NaH) or Silver(I) oxide (Ag₂O)
- Solvent: DMF or THF (anhydrous)

Protocol:

- Activation: Dissolve trans-methyl 4-hydroxycyclohexanecarboxylate (1.0 eq) in anhydrous DMF under N₂ atmosphere. Cool to 0°C.[5][6]
- Deprotonation: Carefully add NaH (60% dispersion in oil, 1.2 eq) portion-wise. Stir at 0°C for 30 min to form the alkoxide.
- Alkylation: Add Benzyl bromide (1.2 eq) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated NH₄Cl solution. Extract with EtOAc (3x).[4] Wash organics with water and brine.[5] Dry over Na₂SO₄.
- Purification: Flash column chromatography (SiO₂, 0-20% EtOAc in Hexanes).

Method B: Mitsunobu Inversion (Inversion of Configuration)

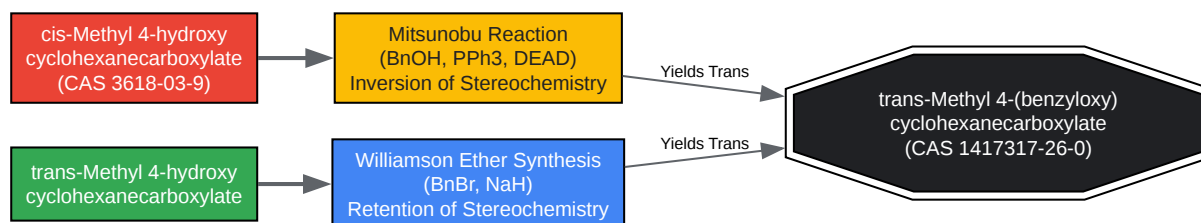
This method is utilized when starting from the more common or cheaper cis-isomer (CAS 3618-03-9). The reaction inverts the stereochemistry from cis (axial/equatorial) to trans (diequatorial).

Reagents:

- Substrate: cis-Methyl 4-hydroxycyclohexanecarboxylate[7]
- Nucleophile: Benzyl alcohol
- Coupling Agents: Triphenylphosphine (PPh₃), DIAD or DEAD
- Solvent: THF

Synthetic Workflow Diagram

The following diagram illustrates the logical flow for selecting the synthesis route based on starting material stereochemistry.



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Figure 1: Stereocontrolled synthesis pathways for CAS 1417317-26-0.

Characterization & Data Analysis

To validate the identity of the synthesized compound, researchers should look for specific NMR signatures that confirm the trans-diequatorial conformation.

¹H NMR Expectations (CDCl₃, 400 MHz)

Moiety	Shift (δ ppm)	Multiplicity	Integration	Structural Insight
Aromatic	7.25 – 7.40	Multiplet	5H	Benzyl phenyl group
Bn-CH ₂	4.55	Singlet	2H	Benzylic methylene
COOCH ₃	3.68	Singlet	3H	Methyl ester
H-4 (Ether)	3.25 – 3.35	tt (Triplet of triplets)	1H	Diagnostic: Large coupling constants ($J \approx 11$ Hz) indicate axial-axial coupling, confirming trans geometry.
H-1 (Ester)	2.20 – 2.30	tt	1H	Axial proton alpha to carbonyl.
Cyclohexyl	1.20 – 2.10	Multiplets	8H	Ring methylene protons.

Self-Validating Logic: If the H-4 signal appears as a narrow multiplet or quintet ($J < 5$ Hz), the product is likely the cis-isomer (axial -OR), indicating a failure in stereocontrol.

Applications in Drug Discovery

1. Linker Chemistry in PROTACs: The 1,4-trans-cyclohexane motif provides a rigid, non-aromatic spacer that improves solubility and metabolic stability compared to phenyl linkers. It is used to connect E3 ligase ligands to target protein warheads.
2. Kinase Inhibitors (IRAK/Syk): Patent literature highlights the use of this scaffold in the development of IRAK (Interleukin-1 Receptor-Associated Kinase) degraders and Syk inhibitors.

The benzyl group often serves as a temporary protecting group, removed later to reveal the alcohol for further derivatization (e.g., fluorination or etherification with heterocycles).

3. Bioisosterism: The trans-1,4-disubstituted cyclohexane ring is a classic bioisostere for a 1,4-disubstituted phenyl ring (para-substitution), offering different vector orientation and improved sp^3 character (F_{sp^3}), which is correlated with higher clinical success rates in drug candidates.

Safety & Handling

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- Handling: Handle in a fume hood. Avoid inhalation of dust/mist.
- Storage: Store in a cool, dry place. The ester is stable, but prolonged exposure to moisture may lead to hydrolysis of the methyl ester to the acid (CAS 1558003-77-2).

References

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Sources

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